

How to handle low recovery of O-Benzyl Posaconazole-d4 during extraction

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Compound of Interest

Compound Name: O-Benzyl Posaconazole-d4

Cat. No.: B026984

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Technical Support Center: O-Benzyl Posaconazole-d4

Welcome to the technical support center for **O-Benzyl Posaconazole-d4**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues encountered during the handling and extraction of this internal standard.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **O-Benzyl Posaconazole-d4**?

O-Benzyl Posaconazole-d4 is a deuterated analog of O-Benzyl Posaconazole and a precursor to the labeled form of the antifungal agent Posaconazole.^{[1][2]} Its properties are crucial for developing appropriate analytical methods.

Property	Value
Molecular Formula	C ₄₄ H ₄₄ D ₄ F ₂ N ₈ O ₄ [2][3]
Molecular Weight	794.92 g/mol [2][3]
XLogP3	6.6[4][5]
Solubility	Slightly soluble in chloroform and methanol.[6] [7]

Q2: What are the recommended storage conditions for **O-Benzyl Posaconazole-d4**?

To ensure the stability and integrity of **O-Benzyl Posaconazole-d4**, it is recommended to store it at -20°C in a freezer.[6]

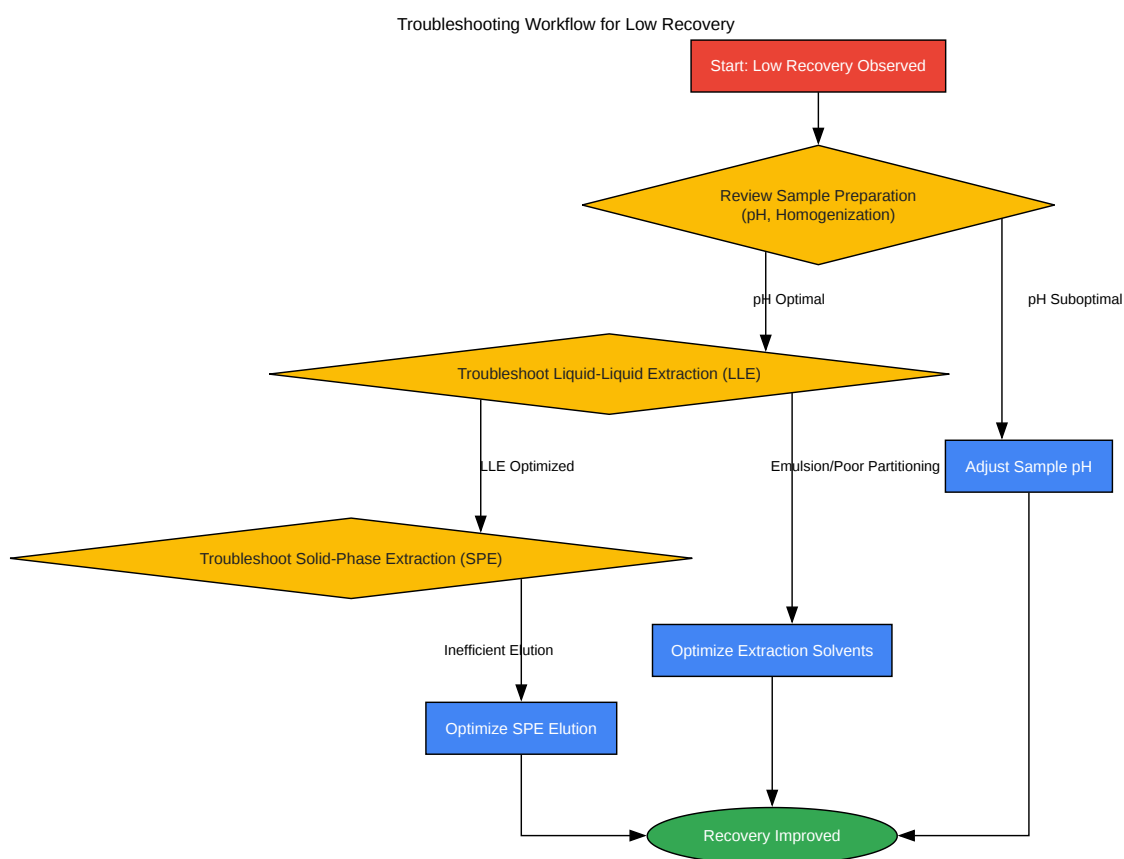
Q3: What is the stability of the parent compound, Posaconazole, at different pH values?

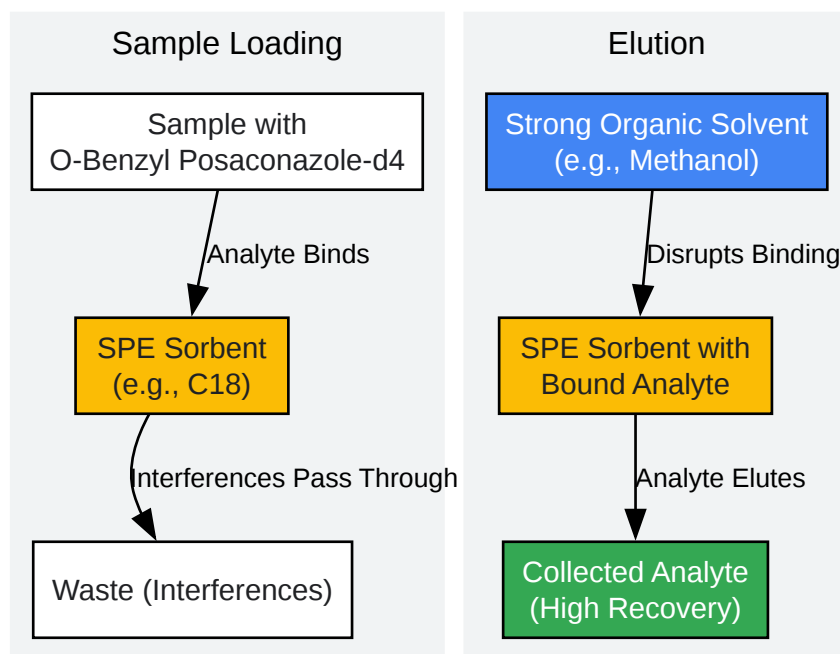
Posaconazole, the parent compound of **O-Benzyl Posaconazole-d4**, exhibits pH-dependent solubility and stability. It is a weakly basic drug with increased solubility in acidic conditions (pH 1-4).[8] Specifically, it is very slightly soluble at pH 1 and considered insoluble from pH 2 to 14 in aqueous solutions.[9] While stable for extended periods in liquid compositions at a pH range of 2 to 4, it can degrade under stress conditions.[8][10] This information is critical when optimizing the pH of your sample matrix during extraction.

Troubleshooting Guide: Low Recovery of O-Benzyl Posaconazole-d4

Low recovery of **O-Benzyl Posaconazole-d4** during extraction can be a significant challenge. This guide provides a systematic approach to identifying and resolving the root causes of this issue.

Troubleshooting Workflow





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